

safe handling and storage procedures for 1,1,2-Tribromopropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,1,2-Tribromopropane**

Cat. No.: **B079776**

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Technical Support Center: 1,1,2-Tribromopropane

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for the safe handling and storage of **1,1,2-Tribromopropane**. The information is intended for researchers, scientists, and drug development professionals.

Troubleshooting Guide & FAQs

This section addresses specific issues that users might encounter during their experiments with **1,1,2-Tribromopropane**.

Q1: I accidentally spilled a small amount of **1,1,2-Tribromopropane** on my lab bench. What should I do?

A1: For a small spill, you should first ensure the area is well-ventilated. Then, absorb the spill with an inert material such as vermiculite, sand, or earth. Place the absorbed material into a suitable, sealed container for disposal. Do not let the product enter drains, other waterways, or soil. After cleaning the spill, wash your hands thoroughly.

Q2: I think I may have inhaled some vapors of **1,1,2-Tribromopropane** and feel dizzy. What is the appropriate first aid response?

A2: Immediately move to an area with fresh air. If you are not breathing, have a trained person administer artificial respiration. If breathing is difficult, provide oxygen. It is crucial to obtain medical aid promptly.

Q3: What are the symptoms of skin or eye exposure to **1,1,2-Tribromopropane**?

A3: Skin contact may lead to irritation, which can be characterized by itching, scaling, reddening, or blistering.[\[1\]](#) Eye contact can cause redness, pain, and potentially severe eye damage.[\[1\]](#)

Q4: What should I do if **1,1,2-Tribromopropane** comes into contact with my skin or eyes?

A4: For skin contact, immediately wash the affected area with plenty of soap and water.[\[1\]](#) If skin irritation occurs, seek medical advice.[\[1\]](#) For eye contact, rinse cautiously with water for several minutes. If you wear contact lenses, remove them if it is easy to do so and continue rinsing. If eye irritation persists, get medical advice or attention.[\[1\]](#)

Q5: Can I store **1,1,2-Tribromopropane** in a general chemical cabinet?

A5: It is recommended to store **1,1,2-Tribromopropane** in a tightly-closed container in a cool, dry, and well-ventilated area.[\[1\]](#) It should be stored away from incompatible substances and sources of ignition.[\[1\]](#) The storage area should be locked up.[\[1\]](#)

Q6: What personal protective equipment (PPE) is required when handling **1,1,2-Tribromopropane**?

A6: When handling this chemical, you should wear protective gloves, protective clothing, and eye/face protection.[\[1\]](#) Use only outdoors or in a well-ventilated area to avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)

Quantitative Data Summary

| Property | Value |
|-------------------|--|
| CAS Number | 14602-62-1 |
| Purity | 98% |
| Signal Word | Warning |
| Hazard Statements | H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. |

Experimental Protocols

Protocol for Handling and Use

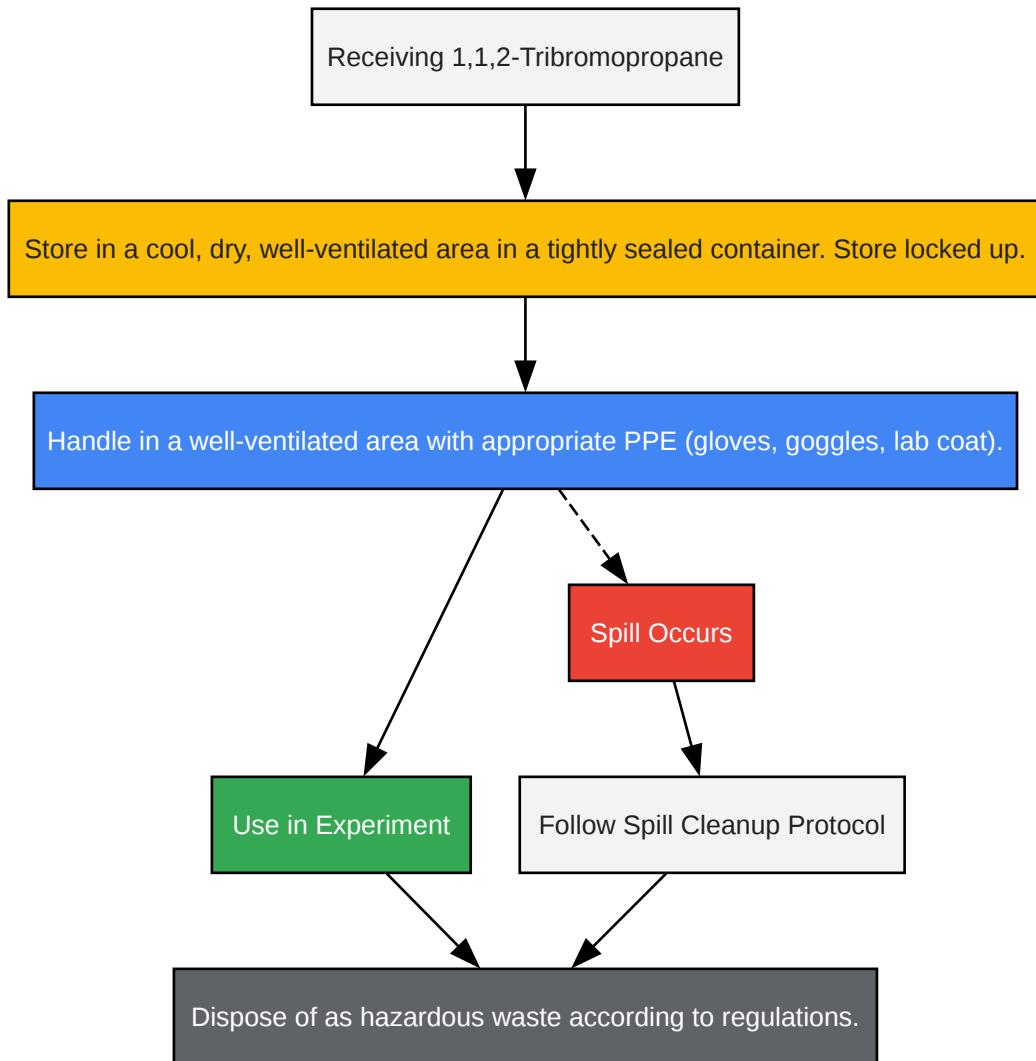
- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet. Work in a well-ventilated area, such as a chemical fume hood.
- Personal Protective Equipment: Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and chemical safety goggles.
- Dispensing: When transferring the liquid, do so carefully to avoid splashing. Use a properly calibrated pipette or a graduated cylinder.
- Heating: If heating is required, use a water bath or a heating mantle. Avoid open flames.
- Post-Handling: After handling, wash your hands thoroughly with soap and water.

Protocol for Spill Cleanup

- Evacuation: If the spill is large, evacuate the immediate area.
- Ventilation: Ensure the area is well-ventilated to disperse vapors.
- Containment: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the liquid.
- Collection: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.

- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: Dispose of the waste container according to your institution's hazardous waste disposal procedures.

Safe Handling and Storage Workflow



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Caption: Logical workflow for the safe handling and storage of **1,1,2-Tribromopropane**.

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References

- 1. aksci.com [aksci.com]
- To cite this document: BenchChem. [safe handling and storage procedures for 1,1,2-Tribromopropane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b079776#safe-handling-and-storage-procedures-for-1-1-2-tribromopropane>

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